

Tert-Amyl Methyl Ether (TAME): A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Amyl methyl ether*

Cat. No.: *B166767*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **Tert-Amyl Methyl Ether** (TAME). The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely in a laboratory setting.

Chemical and Physical Properties

Tert-Amyl Methyl Ether (TAME), also known as 2-methoxy-2-methylbutane, is a flammable, colorless liquid with a characteristic ether-like odor. It is primarily used as a fuel oxygenate to increase octane levels and reduce emissions. The following tables summarize its key physical and chemical properties.

Property	Value	References
Molecular Formula	C6H14O	[1]
Molecular Weight	102.17 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Ether-like	[1]
Boiling Point	85-86 °C (185-186.8 °F)	[1]
Melting Point	-80 °C (-112 °F)	[2]
Flash Point	-11 °C (12.2 °F)	[1]
Autoignition Temperature	415 °C (779 °F)	[1]
Density	0.76 - 0.78 g/mL at 25 °C	[2]
Vapor Pressure	75 mmHg at 25 °C	[1]
Vapor Density	3.52 (Air = 1)	[1]
Solubility in Water	10.71 g/L at 20 °C	[2]

Fire and Explosion Hazard Data

TAME is a highly flammable liquid and vapor, posing a significant fire and explosion risk. Vapors are heavier than air and may travel considerable distances to an ignition source.

Hazard	Data	References
Flammability	Highly flammable liquid and vapour.	[2]
Upper Explosive Limit (UEL)	7.1%	[1]
Lower Explosive Limit (LEL)	1.0%	[1]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2)	[2]
Extinguishing Media	Alcohol-resistant foam, dry chemical, carbon dioxide, water spray. Do not use a solid stream of water as it may scatter and spread the fire.	[1] [2]

Toxicological Data

TAME is harmful if swallowed or inhaled and can cause irritation to the skin, eyes, and respiratory tract. The primary toxic effect of TAME is central nervous system (CNS) depression.

Toxicity Data	Value	Species	References
LD50 Oral	1602 mg/kg	Rat	[3]
LC50 Inhalation	31800 mg/m ³ (4 hours)	Rat	[3]
Eye Irritation	Causes eye irritation.	[1]	
Skin Irritation	Causes skin irritation.	[1]	
Specific Target Organ Toxicity (Single Exposure)	May cause drowsiness or dizziness (CNS depression).	[2]	
No-Observed-Adverse-Effect Level (NOAEL)	500 ppm (in a 4-week inhalation study)	Rat	[3]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial when working with TAME to minimize exposure and prevent accidents.

Protocol for Dispensing and Transferring TAME

This protocol outlines the steps for safely transferring TAME from a storage container to a reaction vessel.

Materials:

- **Tert-Amyl Methyl Ether**
- Chemically resistant gloves (e.g., Viton®, nitrile)
- Safety goggles and a face shield
- Flame-resistant lab coat

- A properly functioning chemical fume hood
- Grounding and bonding straps
- Sealed dispensing system or a properly sized funnel
- Receiving vessel
- Spill kit for flammable liquids

Procedure:

- Preparation:
 - Ensure the chemical fume hood has a face velocity of at least 100 feet per minute.
 - Clear the fume hood of all unnecessary equipment and potential ignition sources.
 - Don the appropriate Personal Protective Equipment (PPE): safety goggles, face shield, flame-resistant lab coat, and chemically resistant gloves. .
- Grounding and Bonding:
 - Before dispensing, securely attach a grounding strap to a known ground source.
 - Connect a bonding strap between the TAME storage container and the receiving vessel to equalize the electrical potential and prevent static discharge. .
- Dispensing:
 - Perform all dispensing operations within the chemical fume hood.
 - Slowly open the TAME container.
 - If using a sealed dispensing system, ensure all connections are secure before initiating the transfer.
 - If using a funnel, place it securely in the opening of the receiving vessel.

- Pour TAME slowly and carefully to minimize splashing and vapor generation. .
- Completion and Cleanup:
 - Once the desired amount is transferred, securely close both containers.
 - Wipe any minor drips on the exterior of the containers with a chemically compatible wipe.
 - Remove the bonding and grounding straps.
 - Dispose of any contaminated materials (e.g., wipes, gloves) in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after completing the procedure.

Protocol for Storage of TAME

Proper storage is essential to maintain the stability of TAME and prevent the formation of explosive peroxides.

Procedure:

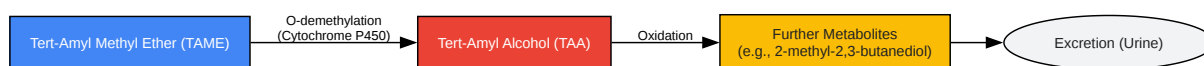
- Container and Labeling:
 - Store TAME in its original, tightly sealed container.
 - Ensure the container is clearly labeled with the chemical name, hazard warnings, and the date it was received and opened.
- Storage Location:
 - Store in a cool, dry, well-ventilated area away from direct sunlight and sources of heat or ignition.
 - Use a designated flammable liquids storage cabinet.
 - Do not store with incompatible materials such as strong oxidizing agents.
- Peroxide Formation:

- Although TAME is less prone to peroxide formation than other ethers, it is good practice to test for peroxides periodically, especially if the container has been opened and stored for an extended period.
- If peroxides are detected, do not attempt to move or open the container. Contact your institution's Environmental Health and Safety (EHS) department immediately.

Visualizing Pathways

Metabolic Pathway of Tert-Amyl Methyl Ether

TAME is metabolized in the liver, primarily by cytochrome P450 enzymes. The initial step involves O-demethylation to form tert-amyl alcohol (TAA), which is then further metabolized.

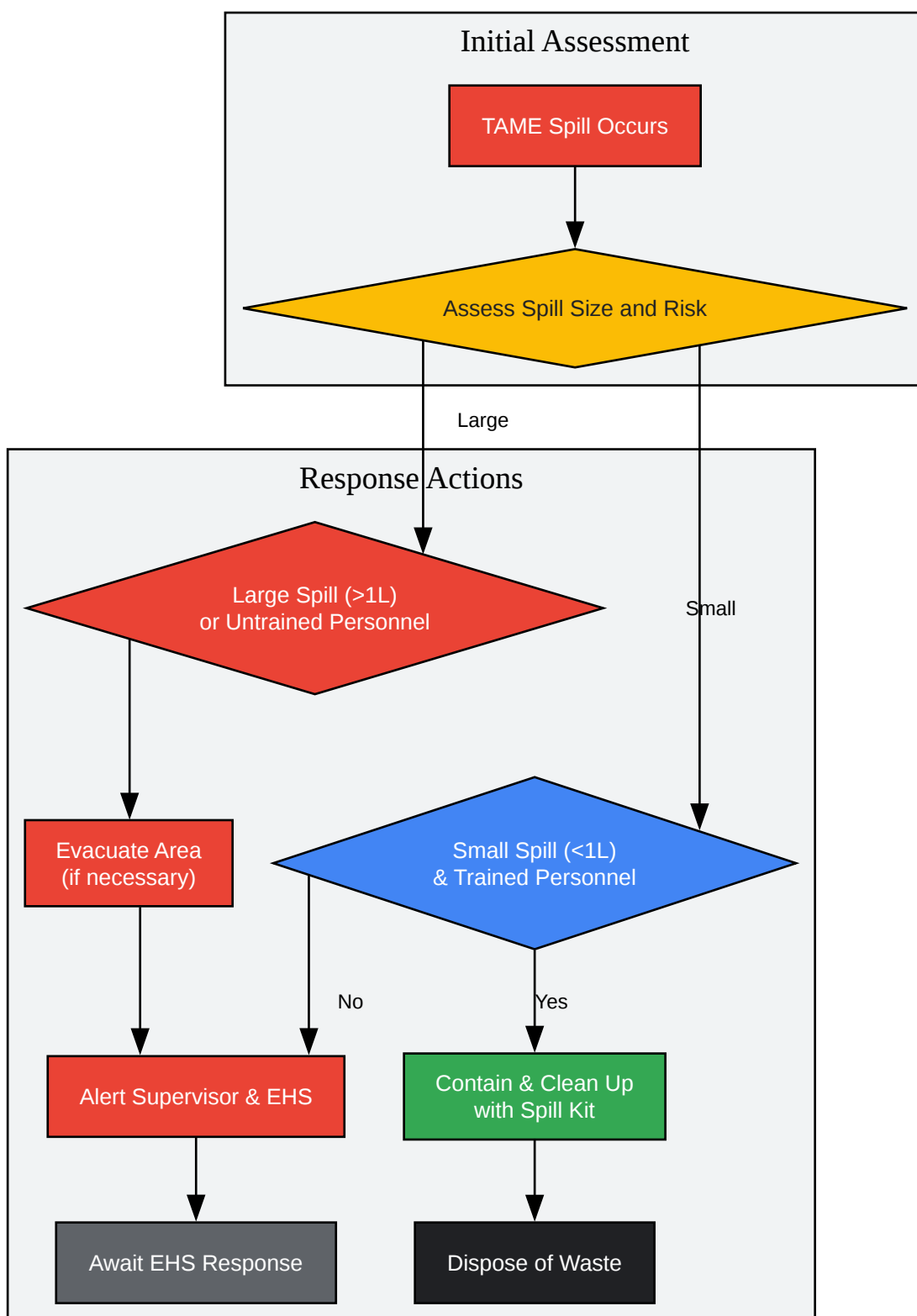


[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **Tert-Amyl Methyl Ether (TAME)**.

Logical Workflow for Handling a TAME Spill

In the event of a TAME spill, a clear and logical workflow is essential to ensure a safe and effective response.

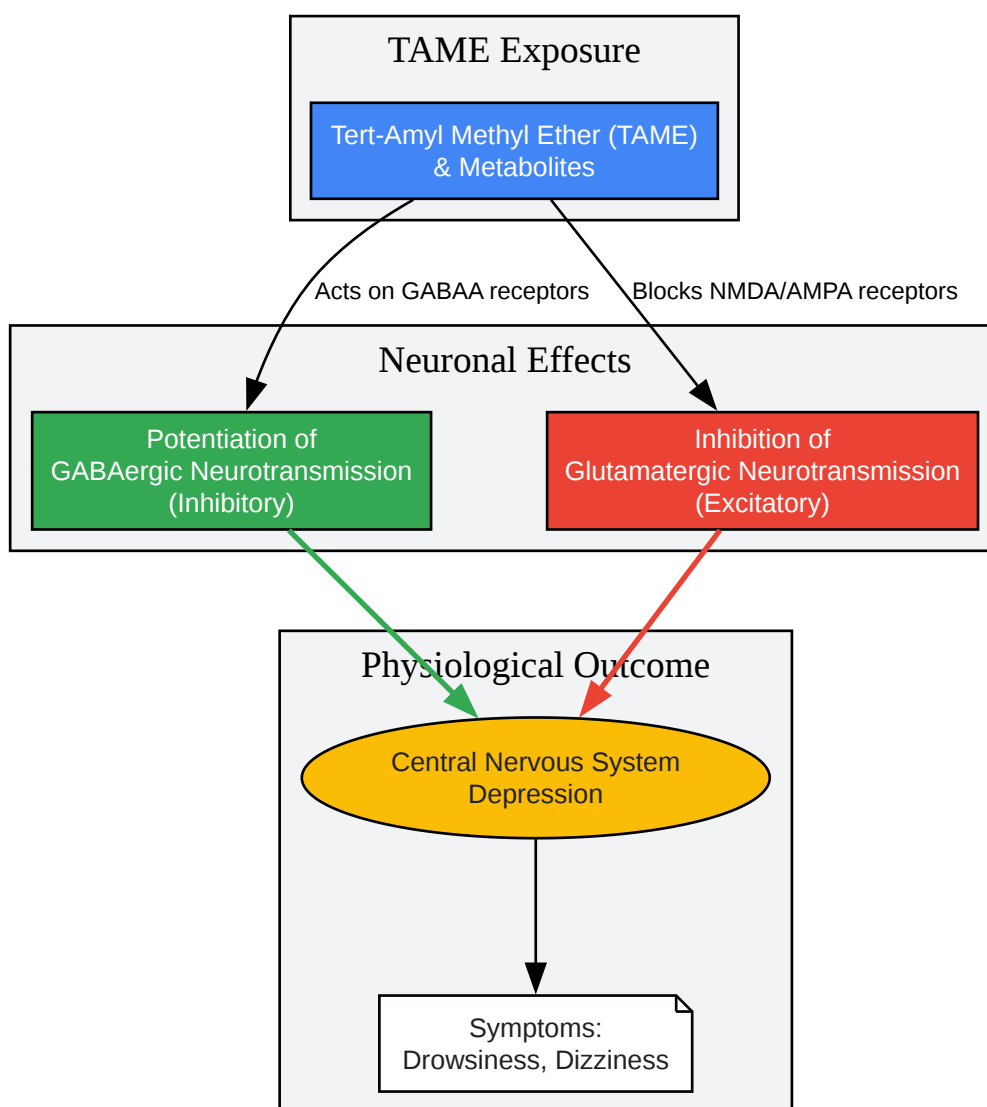


[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a TAME spill.

Postulated Signaling Pathway for TAME-Induced CNS Depression

The CNS depressant effects of ethers like TAME are thought to involve the potentiation of inhibitory neurotransmission and the inhibition of excitatory neurotransmission. This diagram illustrates a postulated pathway.



[Click to download full resolution via product page](#)

Caption: Postulated signaling pathway for TAME-induced CNS depression.

Conclusion

Tert-Amyl Methyl Ether is a valuable chemical in various industrial applications but requires careful and informed handling in a laboratory setting due to its flammability and toxicity. By adhering to the safety data, protocols, and precautions outlined in this guide, researchers can significantly mitigate the risks associated with its use. Always consult the specific Safety Data Sheet provided by the manufacturer and your institution's safety guidelines before working with TAME.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. Health effects of inhaled tertiary amyl methyl ether and ethyl tertiary butyl ether - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tert-Amyl Methyl Ether (TAME): A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166767#tert-amyl-methyl-ether-safety-data-sheet-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com